

best practices for long-term storage of QO 58

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Compound of Interest

Compound Name: QO 58

Cat. No.: B610382

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QO 58 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **QO 58**.

Frequently Asked Questions (FAQs)

Q1: What is **QO 58**?

A1: **QO 58** is a potent K_v7 (KCNQ) channel opener.^{[1][2][3][4]} Its chemical name is 5-(2,6-Dichloro-5-fluoro-3-pyridinyl)-3-phenyl-2-(trifluoromethyl)-pyrazolo[1,5-a]pyrimidin-7(4H)-one.^[3] It is utilized in research to study the modulation of K_v7 potassium channels and has shown potential for development as a treatment for diseases associated with neuronal hyperexcitability, such as neuropathic pain.^{[1][2]}

Q2: What are the recommended long-term storage conditions for solid **QO 58**?

A2: There are slightly differing recommendations for the storage of solid **QO 58**. Some suppliers recommend storage at +4°C^[3], while others suggest -20°C. For maximal stability and to err on the side of caution for long-term storage, storing at -20°C is advisable. Always refer to the certificate of analysis provided by the supplier for batch-specific storage recommendations.

Q3: How should I prepare stock solutions of **QO 58**?

A3: **QO 58** is soluble in DMSO, with a solubility of up to 50 mM.^[3] To prepare a stock solution, dissolve the solid **QO 58** in the appropriate volume of DMSO to achieve your desired

concentration. To enhance solubility, you can warm the solution to 37°C and use an ultrasonic bath.^[4]

Q4: What are the best practices for storing stock solutions of **QO 58**?

A4: Once prepared, stock solutions should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[4] For long-term storage, it is recommended to store stock solutions at -80°C, where they can be stable for up to 6 months.^[4] For shorter-term storage, -20°C is acceptable for up to 1 month.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving QO 58	Insufficient solvent or low temperature.	To increase solubility, you can gently warm the tube to 37°C and sonicate the solution in an ultrasonic bath for a short period. ^[4] Ensure you are using a sufficient volume of DMSO.
Precipitate Forms in Stock Solution After Freezing	The concentration may be too high, or the compound has come out of solution during freezing.	Before use, allow the aliquot to thaw completely at room temperature. If a precipitate is visible, gently warm the solution to 37°C and vortex or sonicate to redissolve the compound. Consider preparing a slightly lower concentration stock solution for future experiments.
Inconsistent Experimental Results	Degradation of QO 58 due to improper storage or handling.	Ensure that both solid compound and stock solutions are stored at the recommended temperatures and protected from light. Avoid repeated freeze-thaw cycles by using single-use aliquots. Use freshly prepared dilutions for your experiments.
Batch-to-Batch Variability	Differences in purity or hydration state between manufacturing lots.	Always refer to the batch-specific information on the Certificate of Analysis. Note the purity and molecular weight for the specific lot you are using for accurate concentration calculations.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **QO 58** in DMSO

Materials:

- **QO 58** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath set to 37°C (optional)

Methodology:

- Calculate the required mass of **QO 58**. The molecular weight of **QO 58** is 443.18 g/mol .[\[3\]](#)
To prepare 1 mL of a 10 mM stock solution, you will need 4.43 mg of **QO 58**.
- Weigh the **QO 58**. Carefully weigh the calculated amount of solid **QO 58** in a microcentrifuge tube.
- Add DMSO. Add 1 mL of anhydrous DMSO to the tube containing the **QO 58**.
- Dissolve the compound. Vortex the tube until the solid is completely dissolved. If necessary, gently warm the solution to 37°C and sonicate for a few minutes to aid dissolution.[\[4\]](#)
- Aliquot for storage. Once fully dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile microcentrifuge tubes.
- Store appropriately. For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), store at -20°C.[\[4\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **QO 58**

Property	Value	Reference
Molecular Weight	443.18 g/mol	[3]
Formula	C ₁₈ H ₈ Cl ₂ F ₄ N ₄ O	[3]
Purity	≥98% (HPLC)	[3]
CAS Number	1259536-62-3	[3]

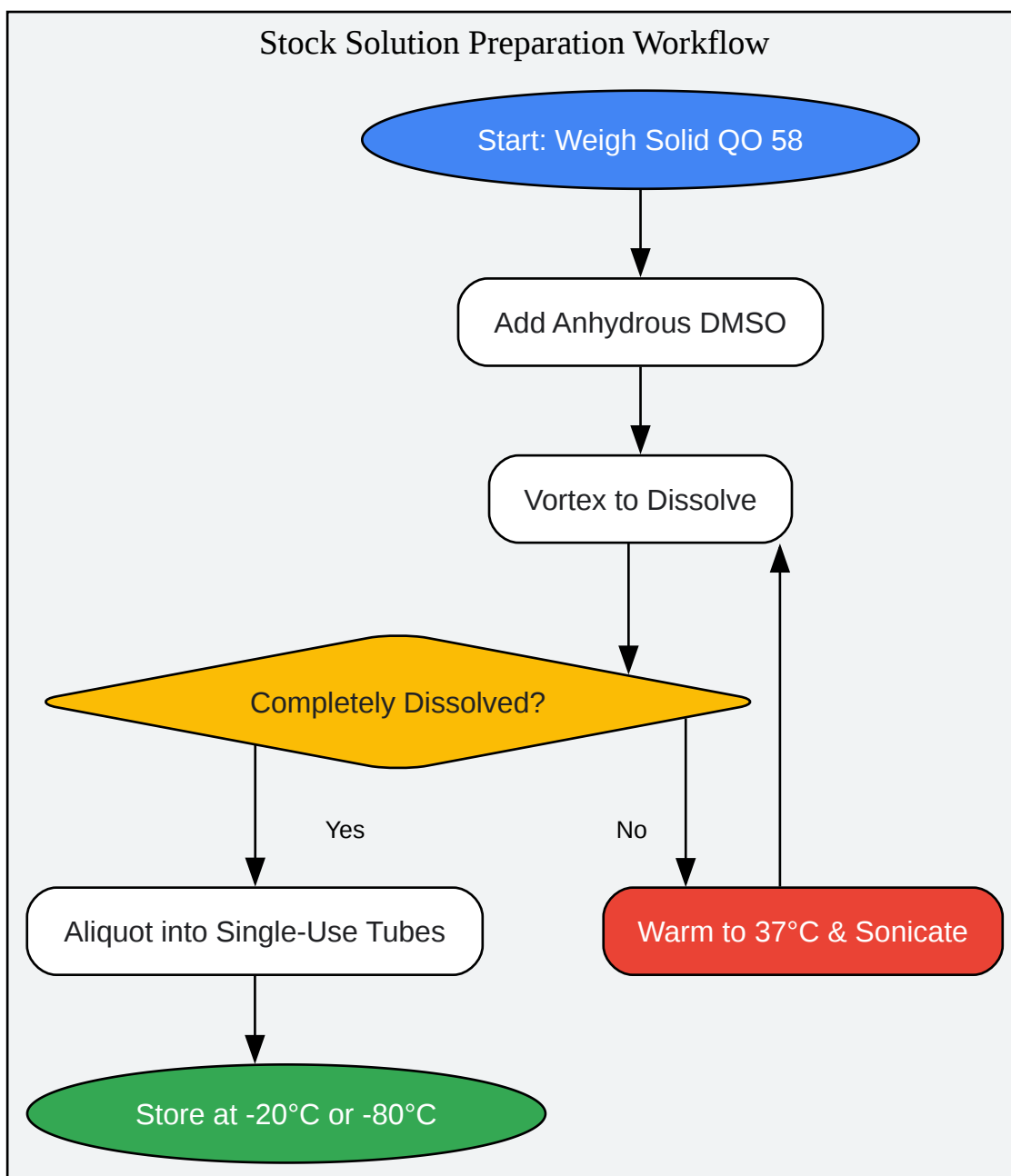
Table 2: Solubility of **QO 58**

Solvent	Maximum Concentration	Reference
DMSO	50 mM	[3]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Reference
Solid	+4°C or -20°C	Long-term	[3][4]
Stock Solution (in DMSO)	-20°C	Up to 1 month	[4]
Stock Solution (in DMSO)	-80°C	Up to 6 months	[4]

Visualizations



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Caption: Workflow for preparing a stock solution of **QO 58**.

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References

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